

"Insecticidal agent 4" CAS number and identification

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Compound of Interest

Compound Name: *Insecticidal agent 4*

Cat. No.: *B12385328*

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Unveiling Insecticidal Agent 4: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides a comprehensive overview of **Insecticidal agent 4**, a novel aryl isoxazoline derivative with potent insecticidal properties. This document details its chemical identification, mechanism of action, and summarizes key experimental data and protocols from foundational research.

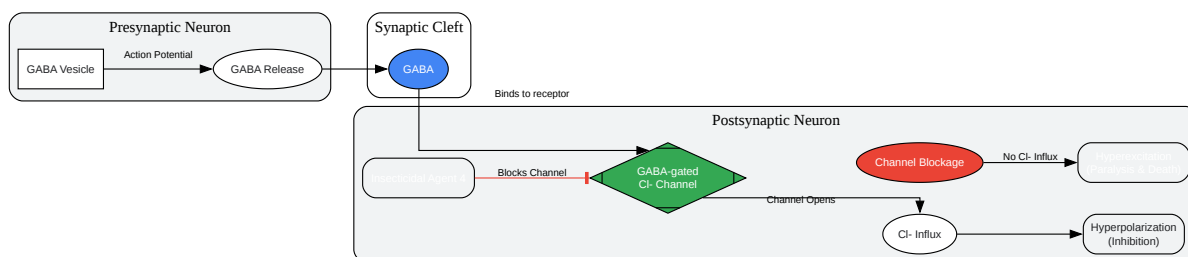
Core Identification

Insecticidal agent 4, also identified as compound IA-8, is a promising candidate in the development of new pest control solutions.

Identifier	Value	Source
CAS Number	2989908-99-6	[1] [2] [3] [4] [5]
Molecular Formula	C21H14Cl2F4N4O2	[3]
Molar Mass	501.26 g/mol	[3]
Chemical Class	Aryl isoxazoline	[1] [2]

Mechanism of Action: Targeting the Insect Nervous System

Insecticidal agent 4, as an aryl isoxazoline derivative, exerts its effect by acting as a non-competitive antagonist of the γ -aminobutyric acid (GABA)-gated chloride channels in insects.[6] [7] GABA is the primary inhibitory neurotransmitter in the insect central nervous system. By blocking these channels, **Insecticidal agent 4** prevents the influx of chloride ions into the neuron. This disruption of the normal inhibitory signaling leads to hyperexcitation of the nervous system, resulting in paralysis and eventual death of the insect.[7]



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Figure 1: Simplified signaling pathway of **Insecticidal agent 4**'s mechanism of action.

Experimental Data

The primary research conducted by Liang-Kun Zhong and colleagues provides crucial data on the insecticidal efficacy of this compound. The following table summarizes the bioassay results against the oriental armyworm (*Mythimna separata*).

Compound	LC50 (mg/L) against <i>M. separata</i>
Insecticidal agent 4 (IA-8)	0.23
Fluralaner (Control)	0.31
Broflanilide (Control)	0.45
Chlorantraniliprole (Control)	0.58

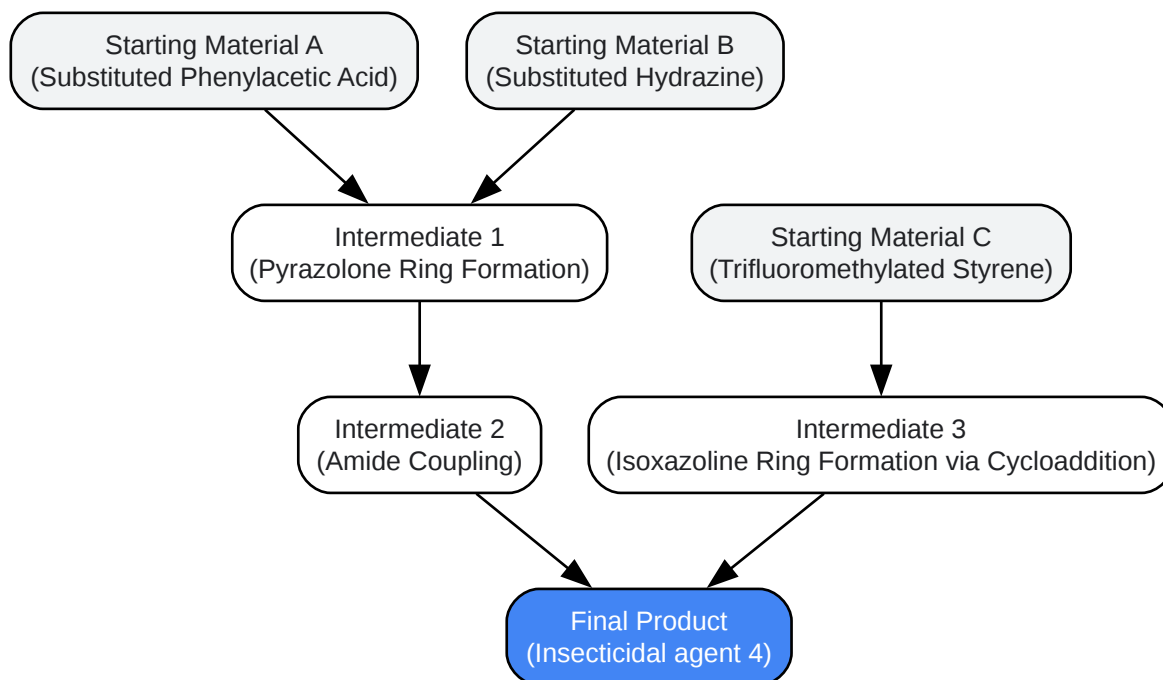
Data extracted from: Design, Synthesis, Insecticidal Activity, and SAR of Aryl Isoxazoline Derivatives Containing Pyrazole-5-carboxamide Motif. J Agric Food Chem. 2023 Oct 11;71(40):14458-14470.[8]

Key Experimental Protocols

The following are detailed methodologies for the synthesis and bioassays as described in the foundational research.

Synthesis of Insecticidal agent 4 (IA-8)

A detailed, multi-step synthesis is required to produce **Insecticidal agent 4**. The general workflow involves the synthesis of key intermediates followed by a final condensation step.



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Figure 2: Generalized synthetic workflow for **Insecticidal agent 4**.

Detailed Protocol:

- **Synthesis of Intermediate Pyrazole Carboxylic Acid:** A substituted phenylacetic acid is reacted with a substituted hydrazine in the presence of a condensing agent to form the corresponding pyrazolone ring. This intermediate is then subjected to Vilsmeier-Haack formylation followed by oxidation to yield the pyrazole carboxylic acid.
- **Synthesis of the Aryl Isoxazoline Moiety:** A trifluoromethylated styrene derivative is reacted with hydroxylamine hydrochloride in the presence of a base to generate an oxime. This oxime then undergoes an oxidative cyclization to form the aryl isoxazoline ring structure.
- **Final Amide Coupling:** The intermediate pyrazole carboxylic acid is activated, typically with a chlorinating agent such as thionyl chloride, to form the acid chloride. This is then reacted with the aryl isoxazoline amine derivative in the presence of a base, like triethylamine, in an appropriate solvent such as dichloromethane, to yield the final product, **Insecticidal agent 4**.
- **Purification:** The crude product is purified using column chromatography on silica gel to afford the pure compound. The structure and purity are confirmed by ¹H NMR, ¹³C NMR, and high-resolution mass spectrometry (HRMS).

Insecticidal Bioassay Protocol

The insecticidal activity of the synthesized compounds was evaluated against the third-instar larvae of *Mythimna separata*.

Methodology:

- **Preparation of Test Solutions:** A stock solution of the test compound is prepared in a suitable solvent (e.g., DMSO). A series of dilutions are then made to obtain the desired test concentrations.
- **Treatment of Leaf Discs:** Cabbage leaf discs are immersed in the test solutions for a specified period (e.g., 10-30 seconds) and then allowed to air dry. Control discs are treated

with the solvent only.

- **Exposure of Insects:** The treated leaf discs are placed in individual petri dishes. Ten third-instar larvae of *M. separata* are introduced into each petri dish.
- **Incubation:** The petri dishes are maintained under controlled conditions of temperature, humidity, and photoperiod (e.g., 25 ± 1 °C, 70-80% relative humidity, 14:10 light:dark cycle).
- **Mortality Assessment:** The number of dead larvae is recorded at 24 and 48 hours post-treatment. Larvae are considered dead if they are unable to move when prodded with a fine brush.
- **Data Analysis:** The mortality data is corrected for control mortality using Abbott's formula. The median lethal concentration (LC50) values and their 95% confidence intervals are calculated using Probit analysis. Each experiment is typically replicated three times.

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